

Tetraniliprole: A Technical Guide to its Chemical Structure and Physicochemical Properties

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Compound of Interest

Compound Name: Tetraniliprole

Cat. No.: B1426447

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Introduction

Tetraniliprole is a broad-spectrum insecticide belonging to the anthranilic diamide class (IRAC Group 28).[1][2] It is a potent modulator of insect ryanodine receptors, exhibiting high efficacy against a range of chewing and sucking pests, including lepidopteran larvae, coleopteran larvae, aphids, and whiteflies.[2][3] This technical guide provides an in-depth overview of the chemical structure and physicochemical properties of **Tetraniliprole**, along with detailed experimental methodologies and a visualization of its mechanism of action.

Chemical Structure and Identification

Tetraniliprole is chemically identified as 1-(3-chloropyridin-2-yl)-N-[4-cyano-2-methyl-6-(methylcarbamoyl)phenyl]-3-[[5-(trifluoromethyl)-2H-tetrazol-2-yl]methyl]-1H-pyrazole-5-carboxamide.[4][5]

Table 1: Chemical Identification of **Tetraniliprole**

Identifier	Value
IUPAC Name	1-(3-chloropyridin-2-yl)-N-[4-cyano-2-methyl-6-(methylcarbamoyl)phenyl]-3-[[5-(trifluoromethyl)-2H-tetrazol-2-yl]methyl]-1H-pyrazole-5-carboxamide[4][5]
CAS Number	1229654-66-3[1][6]
Molecular Formula	C22H16ClF3N10O2[6][7][8][9]
Molecular Weight	544.88 g/mol [6][7]
Chemical Structure	 alt text

Physicochemical Properties

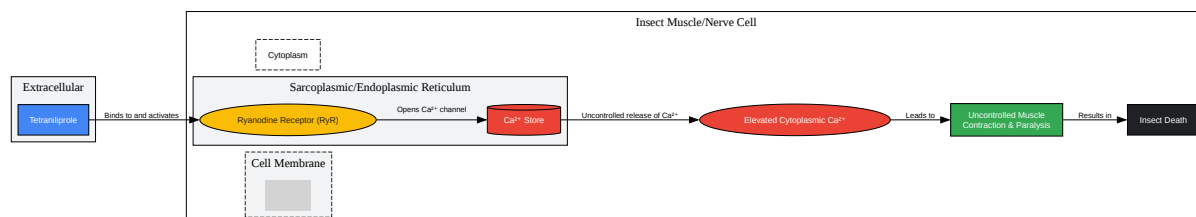
The physicochemical properties of **Tetraniliprole** are crucial for understanding its environmental fate, bioavailability, and formulation development.

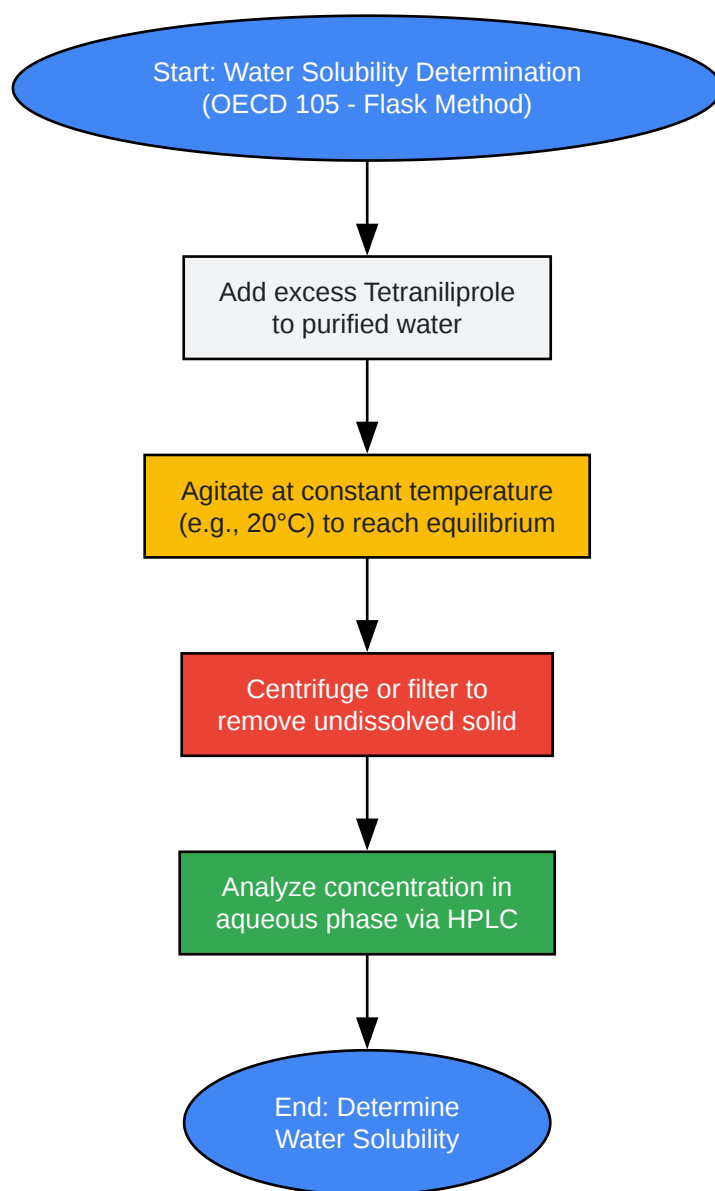
Table 2: Physicochemical Properties of **Tetraniliprole**

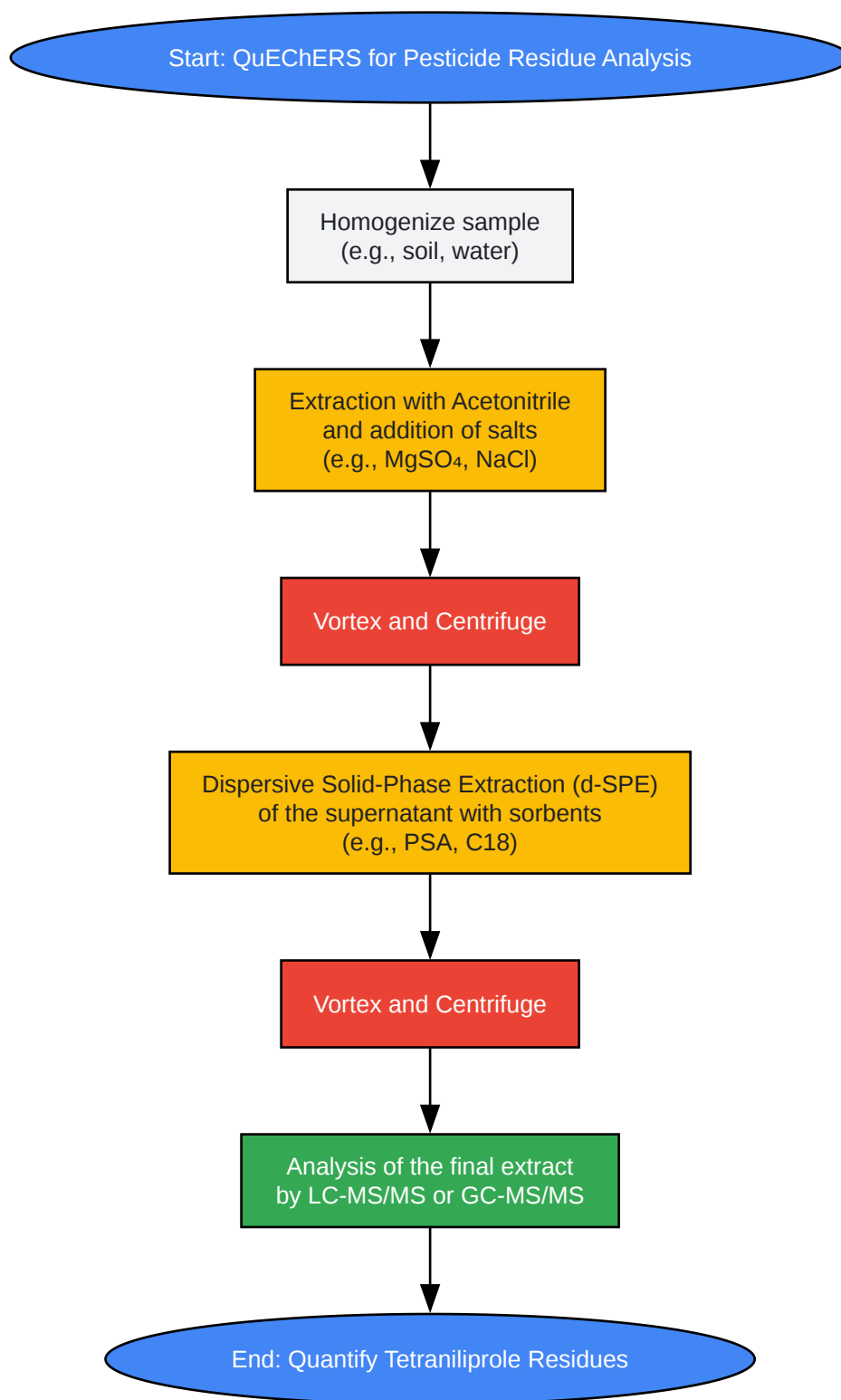
Property	Value	Experimental Protocol
Melting Point	228.4–230.1°C (Technical Grade)[2]	OECD Guideline 102[10][11][12][13][14]
Water Solubility (20°C)	1.0 - 1.3 mg/L[1][15]	OECD Guideline 105[8][16][17][18]
Vapor Pressure (20°C)	2.4×10^{-8} torr (3.2×10^{-6} Pa)[1][15]	OECD Guideline 104[9][19][20][21][22]
Octanol-Water Partition Coefficient (Log Kow) at 25°C	2.6 (pH 4 and 7), 1.9 (pH 9)[2][15]	OECD Guideline 117 (HPLC Method)[23][24][25]
Dissociation Constant (pKa)	9.1[2][6][15]	OECD Guideline 112
Appearance	Beige, solid powder[2]	Visual Inspection

Mechanism of Action: Ryanodine Receptor Modulation

Tetraniliprole, like other diamide insecticides, exerts its insecticidal effect by selectively activating insect ryanodine receptors (RyRs).^{[3][6][26]} These receptors are ligand-gated calcium channels located on the sarcoplasmic and endoplasmic reticulum of muscle and nerve cells.^[26] The binding of **Tetraniliprole** to a specific site on the insect RyR locks the channel in an open state, leading to an uncontrolled release of calcium ions from intracellular stores into the cytoplasm.^{[6][15][27]} This disruption of calcium homeostasis results in muscle contraction, paralysis, cessation of feeding, and ultimately, death of the insect.^{[2][6]}







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